

Proper Disposal of Ethyl 3-(Dimethylamino)acrylate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Ethyl 3-(Dimethylamino)acrylate

Cat. No.: B074694

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **Ethyl 3-(Dimethylamino)acrylate** (CAS No. 924-99-2), a compound that may cause an allergic skin reaction and is harmful to aquatic life. [1][2][3] Adherence to these procedures is critical for personnel safety and environmental protection.

Immediate Safety and Handling Precautions

Before handling **Ethyl 3-(Dimethylamino)acrylate**, it is crucial to be familiar with its hazards and to use appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE):

- **Gloves:** Always wear appropriate protective gloves to prevent skin contact.[1]
- **Eye Protection:** Use tightly fitting safety goggles with side-shields that conform to EU EN166 or US NIOSH standards.[2]
- **Protective Clothing:** Wear suitable protective clothing to avoid skin exposure.[2]
- **Respiratory Protection:** In areas with inadequate ventilation or when vapors or mists are present, use a suitable respirator.[1]

Handling Procedures:

- Work in a well-ventilated area to avoid inhaling fumes, mists, or vapors.[2]
- Prevent all contact with skin and eyes.[1][2]
- Do not allow contaminated work clothing to leave the laboratory.[1][2][3]
- Wash hands and any exposed skin thoroughly after handling.[1]

Step-by-Step Disposal Procedures

The primary method for the disposal of **Ethyl 3-(Dimethylamino)acrylate** and its contaminated materials is through an approved hazardous waste disposal plant.[1][3][4]

1. Unused or Waste Chemical Disposal:

- Do not dispose of down the drain or in regular trash. This substance should not be allowed to enter sewer systems or contaminate water.[2]
- Collect waste **Ethyl 3-(Dimethylamino)acrylate** in its original container or a suitable, clearly labeled, and closed container.[1]
- Arrange for the disposal of the chemical waste through a licensed chemical destruction facility.[2] Controlled incineration with flue gas scrubbing is a recommended method.[2]
- Always follow local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

2. Contaminated Material and Container Disposal:

- Empty Containers: Handle uncleaned containers as you would the product itself.[5] Containers can be triple-rinsed with an appropriate solvent.[2] The rinsate should be collected and treated as hazardous waste. After thorough cleaning, containers may be offered for recycling or reconditioning.[2] Alternatively, puncture the container to prevent reuse and dispose of it in a sanitary landfill, if local regulations permit.[2]
- Contaminated PPE and Absorbents: All disposable items that have come into contact with **Ethyl 3-(Dimethylamino)acrylate**, such as gloves, absorbent pads, and lab coats, must be

treated as hazardous waste. Place these materials in a suitable, labeled container for disposal by a licensed waste management company.[1]

3. Spill Management and Disposal:

- Evacuate and Ventilate: In case of a spill, ensure the area is well-ventilated.[2]
- Contain the Spill: Prevent the spill from spreading or entering drains.[2][6]
- Absorb the Spill: Use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the spilled liquid.[1]
- Collect the Waste: Carefully sweep or shovel the absorbed material into a suitable, closed container for disposal.[1][4]
- Decontaminate the Area: Clean the spill area thoroughly.
- Dispose of Spill Waste: The collected absorbent material is considered hazardous waste and must be disposed of through an approved waste disposal plant.[1]

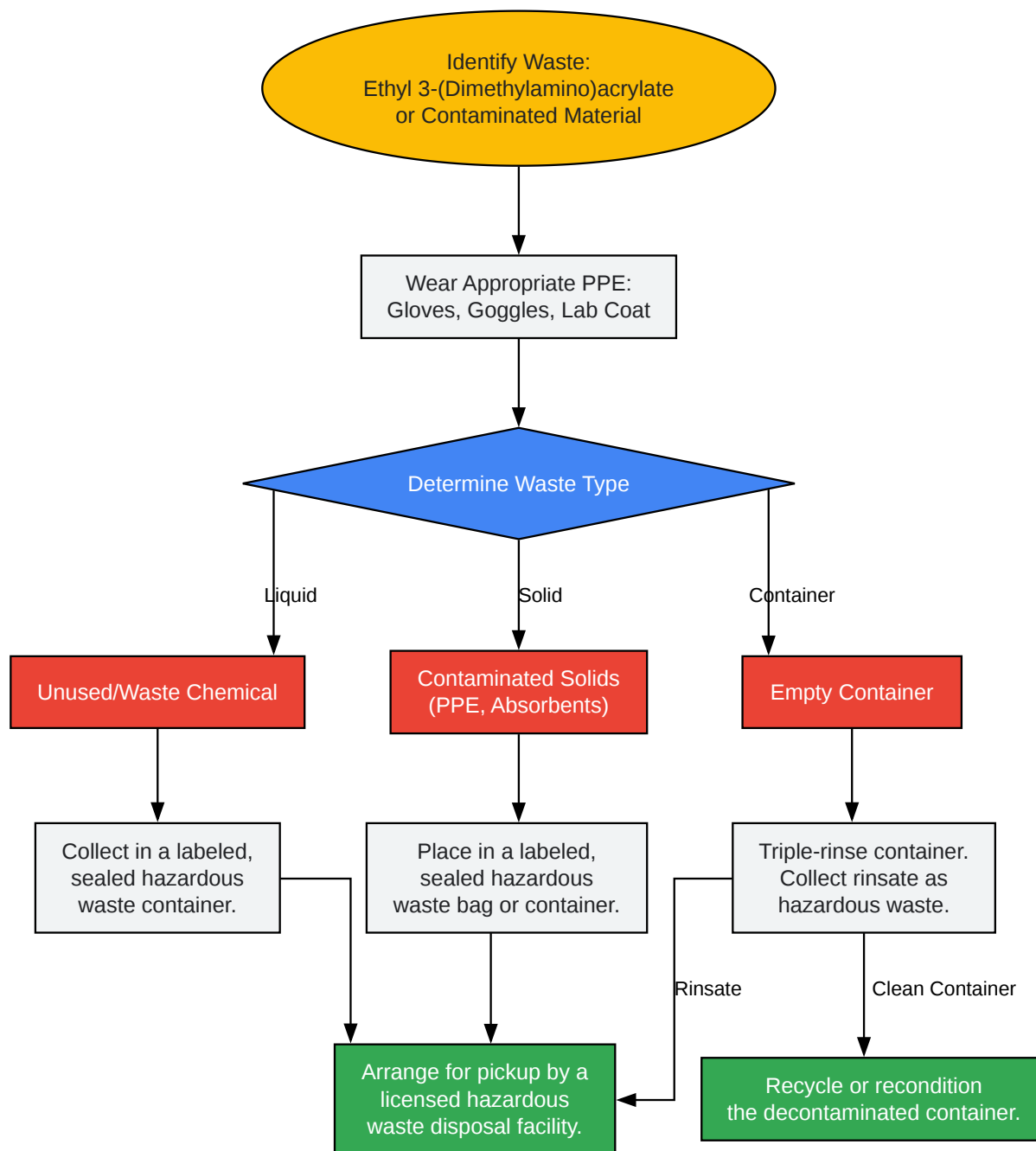
Chemical and Physical Properties

The following table summarizes key quantitative data for **Ethyl 3-(Dimethylamino)acrylate**.

Property	Value
CAS Number	924-99-2
Molecular Formula	C ₇ H ₁₃ NO ₂
Molecular Weight	143.18 g/mol
Appearance	Yellow-orange liquid[4]
Odor	Odorless[4]
pH	10.2 (90 g/L aqueous solution)[4]
Melting Point	17 - 18 °C / 62.6 - 64.4 °F[4]
Boiling Point	118 - 121 °C / 244.4 - 249.8 °F at 10 hPa[4]
Flash Point	105 °C / 221 °F[4]
Autoignition Temperature	320 °C / 608 °F[4]
Specific Gravity	1.000[4]
Vapor Pressure	1 hPa at 87 °C[4]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Ethyl 3-(Dimethylamino)acrylate**.



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Caption: Disposal workflow for **Ethyl 3-(Dimethylamino)acrylate**.

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